

Molecular Weight of Ammonium Cobalt(II) Phosphate Monohydrate: A Technical Overview

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Compound of Interest

Compound Name: *Ammonium cobalt(II) phosphate monohydrate*

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This document provides a detailed breakdown of the molecular weight of **Ammonium Cobalt(II) Phosphate Monohydrate**. The information is presented to support research and development activities where precise chemical specifications are critical.

Chemical Identity and Formula

Ammonium cobalt(II) phosphate monohydrate is an inorganic compound with the chemical formula $\text{NH}_4\text{CoPO}_4 \cdot \text{H}_2\text{O}$ [1][2]. This formula indicates the presence of an ammonium cation (NH_4^+), a cobalt(II) cation (Co^{2+}), a phosphate anion (PO_4^{3-}), and one molecule of water of hydration.

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the chemical formula. The atomic weights of the constituent elements are provided in the table below.

Element	Symbol	Quantity in Formula	Atomic Weight (g/mol)	Total Weight (g/mol)
Nitrogen	N	1	14.007[3][4][5][6][7]	14.007
Hydrogen	H	6 (4 in NH ₄ + 2 in H ₂ O)	1.008[4][8][9][10]	6.048
Cobalt	Co	1	58.933[4][11][12][13]	58.933
Phosphorus	P	1	30.974[4][14][15][16][17]	30.974
Oxygen	O	5 (4 in PO ₄ + 1 in H ₂ O)	15.999[4][18][19][20]	79.995
Total Molecular Weight	189.957			

The calculated molecular weight of **Ammonium Cobalt(II) Phosphate Monohydrate** is 189.957 g/mol . This value is consistent with published data, which often rounds the molecular weight to 189.96 g/mol [1][2][21][22].

Summary of Properties

Property	Value
Chemical Formula	NH ₄ CoPO ₄ ·H ₂ O[1][2]
Molecular Weight	189.96 g/mol [1][2][21][22]
CAS Number	16827-96-6[1][2][21][23]

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References

- 1. scbt.com [scbt.com]
- 2. wholesale Ammonium cobalt(II) phosphate monohydrate Powder - FUNCMATER [funcmater.com]
- 3. What is the atomic mass of nitrogen? [unacademy.com]
- 4. Atomic Mass | Periodic Table of Elements - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. #7 - Nitrogen - N [hobart.k12.in.us]
- 6. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 7. Atomic Weights and Isotopic Compositions for Nitrogen [physics.nist.gov]
- 8. quora.com [quora.com]
- 9. What is the atomic mass in hydrogen? [vedantu.com]
- 10. #1 - Hydrogen - H [hobart.k12.in.us]
- 11. Cobalt - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 12. quora.com [quora.com]
- 13. Atomic Weight of Cobalt | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 14. A brief note on Atomic Mass of Phosphorus [unacademy.com]
- 15. byjus.com [byjus.com]
- 16. Atomic Weight of Phosphorus | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 17. Phosphorus - Wikipedia [en.wikipedia.org]
- 18. quora.com [quora.com]
- 19. Atomic Weights and Isotopic Compositions for Oxygen [physics.nist.gov]
- 20. Oxygen - Wikipedia [en.wikipedia.org]
- 21. echemi.com [echemi.com]
- 22. echemi.com [echemi.com]
- 23. B24393.18 [thermofisher.com]

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